

Improving the stability of D-Alaninamide hydrochloride solutions

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Compound of Interest

Compound Name: 2-Aminopropanamide
hydrochloride

CAS No.: 80222-96-4

Cat. No.: B3038205

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Technical Support Center: D-Alaninamide Hydrochloride Stability

Senior Application Scientist Desk Subject: Troubleshooting Stability, Solubility, and Handling of D-Alaninamide HCl (CAS: 71810-97-4)[1]

Executive Summary

D-Alaninamide hydrochloride is a critical chiral building block used in the synthesis of peptidomimetics and anticonvulsant pharmaceuticals.[1] While the hydrochloride salt form confers improved stability over the free base, the compound remains susceptible to hydrolytic degradation, hygroscopic deliquescence, and base-catalyzed racemization.

This guide synthesizes physical organic chemistry principles with practical handling protocols to ensure the integrity of your starting material.

Module 1: Chemical Stability & Hydrolysis

FAQ: Why is my D-Alaninamide concentration decreasing in solution?

Diagnosis: The primary degradation pathway for amino acid amides in aqueous solution is hydrolysis.^[1] The amide bond is thermodynamically unstable relative to its hydrolysis products (carboxylic acid and ammonia) but kinetically stable at neutral pH.

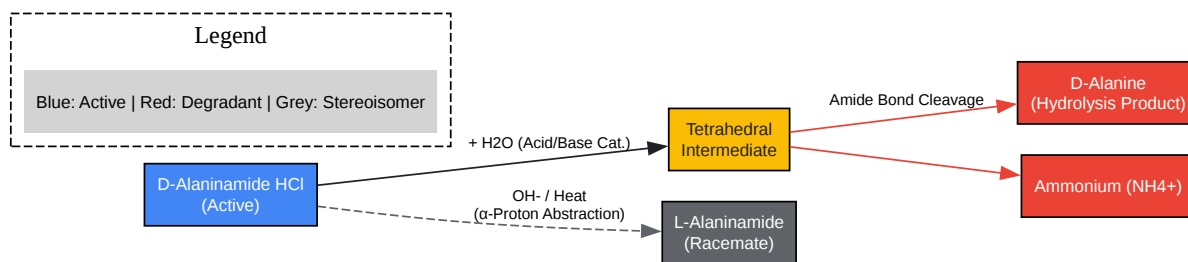
Root Causes:

- **Extreme pH:** Hydrolysis is catalyzed by both hydronium ions (H_3O^+) and hydroxide ions (OH^-).
 - **Temperature:** Reaction rates follow the Arrhenius equation; elevated temperatures exponentially increase hydrolysis rates.

The Mechanism: In acidic environments ($\text{pH} < 3$), the carbonyl oxygen is protonated, making the carbon susceptible to nucleophilic attack by water. In basic environments ($\text{pH} > 9$), the hydroxide ion directly attacks the carbonyl carbon.

Visualization: Degradation Pathways

The following diagram illustrates the competing pathways of hydrolysis (chemical loss) and racemization (stereochemical loss).



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Figure 1: Mechanistic pathways for the degradation of D-Alaninamide.[1] Hydrolysis yields D-Alanine, while basic conditions promote racemization to the L-isomer.[1]

Troubleshooting Protocol: pH Stability Profiling

If you observe assay loss, perform this stress test to identify the optimal pH window for your specific formulation.

Step-by-Step Methodology:

- Preparation: Prepare 10 mM solutions of D-Alaninamide HCl in three buffers:
 - Phosphate Buffer pH 2.0[1]
 - Acetate Buffer pH 5.5[1]
 - Borate Buffer pH 9.0[1]
- Incubation: Aliquot samples into HPLC vials and incubate at 40°C (accelerated stability condition).
- Sampling: Inject samples at

hours.
- Analysis: Use Reverse-Phase HPLC (C18 column) with UV detection at 210 nm.

- Note: D-Alanine (hydrolysis product) will elute earlier than the amide due to the loss of the cationic amine group and formation of the zwitterion.

Expected Stability Data (Theoretical):

pH Condition	Rate of Degradation	Dominant Mechanism	Recommendation
pH < 2.0	Moderate	Acid-Catalyzed Hydrolysis	Avoid strong mineral acids.[1]
pH 4.0 - 6.0	Lowest (Stable)	Minimal	Target this range for aqueous storage.
pH > 8.0	High	Base-Catalyzed Hydrolysis	Strictly avoid.[1]
pH > 10.0	Very High	Racemization + Hydrolysis	Fatal to product integrity.

Module 2: Stereochemical Stability (Racemization)

FAQ: Why is the optical rotation of my solution changing?

Diagnosis: You are likely witnessing racemization, where D-Alaninamide converts to L-Alaninamide (or a DL-mixture).[1] This is distinct from hydrolysis; the chemical formula remains the same, but the 3D structure inverts.

Causality: The

-proton (attached to the chiral carbon) is weakly acidic. Strong bases can abstract this proton, creating a planar enolate intermediate that destroys chirality. When the proton re-attaches, it can do so from either side, resulting in a racemate [1].

Critical Alert:

- Aldehydes: Avoid solvents or excipients containing aldehydes (e.g., reducing sugars). They form Schiff bases (imines) which significantly increase the acidity of the

-proton, accelerating racemization by orders of magnitude [2].

- Bicarbonate Buffers: Recent studies suggest bicarbonate buffers can catalyze racemization more aggressively than phosphate buffers at the same pH [3].

Module 3: Physical Stability & Handling

FAQ: The powder has turned into a sticky clump. Is it usable?

Diagnosis: D-Alaninamide HCl is hygroscopic.[1] It readily absorbs atmospheric moisture.

- Consequence: The absorbed water creates a localized aqueous environment on the crystal surface. Even if the bulk powder looks dry, this "micro-solution" allows hydrolysis to proceed, slowly degrading the solid over time.

Handling Protocol:

- Storage: Store at +4°C or -20°C. Cold storage reduces the kinetic energy of water molecules, slowing absorption.
- Desiccation: Secondary containment with active desiccants (Silica gel or) is mandatory.
- Equilibration: Before opening a stored bottle, allow it to reach room temperature. Opening a cold bottle in humid air causes immediate condensation on the powder.

Solubility Guide for Formulation:

Solvent	Solubility	Comment
Water	High	Soluble > 100 mg/mL.[1] Solution is acidic (~pH 4-5).[1] [2]
Methanol/Ethanol	Moderate	Good for recrystallization.
Ether/Hexane	Insoluble	Used as anti-solvents to precipitate the salt.
DMSO	High	Suitable for biological stock solutions.

References

- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.[1] (General mechanism of amide hydrolysis and enolate racemization).
- PubChem. (n.d.).[3][4] D-Alaninamide hydrochloride (Compound).[1][5][6] National Library of Medicine. Retrieved from [Link]

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Sources

- 1. CAS 33208-99-0: L-Alaninamide hydrochloride | CymitQuimica [cymitquimica.com]
- 2. L-Alaninamide HCl Or Hydrochloride BP EP USP CAS 33208-99-0 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 3. D-Alanine, hydrochloride | C3H8CINO2 | CID 12205377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl D-alaninate hydrochloride | C4H10CINO2 | CID 11182647 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 6. D-Alaninamide hydrochloride, 98%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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